

Application Notes and Protocols for ERK2-IN-4 in High-Throughput Screening

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Compound of Interest		
Compound Name:	ERK2-IN-4	
Cat. No.:	B579907	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of **ERK2-IN-4**, a cell-permeable inhibitor of Extracellular signal-regulated kinase 2 (ERK2), in high-throughput screening (HTS) assays. This document outlines the relevant signaling pathways, offers detailed experimental protocols for both biochemical and cell-based assays, and presents data in a structured format to facilitate the evaluation of **ERK2-IN-4** and other potential ERK pathway inhibitors.

Introduction to ERK2 Signaling

The Ras-Raf-MEK-ERK pathway is a critical signaling cascade that translates extracellular signals into cellular responses, playing a pivotal role in processes such as cell proliferation, differentiation, survival, and migration.[1] Extracellular signal-regulated kinases 1 and 2 (ERK1/2), also known as p44/42 MAPKs, are key components of this pathway.[2] Activation of the cascade, typically initiated by growth factors binding to receptor tyrosine kinases, leads to the sequential phosphorylation and activation of Ras, Raf, MEK1/2, and finally ERK1/2.[2] Activated ERK1/2 then phosphorylate a multitude of cytoplasmic and nuclear substrates, including transcription factors, thereby regulating gene expression and cellular function.[3]

Dysregulation of the ERK pathway is a frequent event in many human cancers, often driven by mutations in upstream components like RAS or BRAF.[4] This makes ERK2 a compelling target for the development of novel anticancer therapeutics.[5] ERK2 inhibitors, such as **ERK2-IN-4**,



are valuable tools for dissecting the role of ERK2 in normal physiology and disease, and for identifying potential drug candidates.

Data Presentation: Potency and Selectivity of ERK Inhibitors

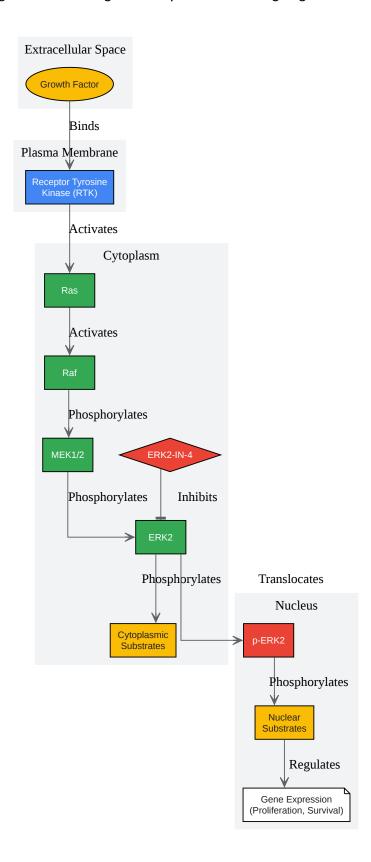
Quantitative data is essential for the evaluation and comparison of enzyme inhibitors. While specific biochemical potency and selectivity data for **ERK2-IN-4** are not readily available in the public domain, the following table provides a representative summary of data for other well-characterized ERK2 inhibitors to serve as a reference. **ERK2-IN-4** has been reported to completely inhibit cell proliferation in HeLa, A549, and SUM-159 cells at concentrations ranging from 10 μ M to 150 μ M over a 10-day period.

Inhibitor Name	Target(s)	Biochemical IC50 (ERK2)	Cellular Potency (p- ERK Inhibition)	Kinase Selectivity
ERK2-IN-4	ERK	Data not available	Inhibits proliferation in HeLa, A549, SUM-159 cells (10-150 µM)	Data not available
Ulixertinib (BVD- 523)	ERK1/2	0.04 nM	IC50 ~86 nM (SH-SY5Y cells)	Highly selective
SCH772984	ERK1/2	1 nM	IC50 ~75 nM (SH-SY5Y cells)	Highly selective
FR180204	ERK1/2	Ki = 0.14 μM	IC50 = 3.1 μM (TGF-β-induced AP-1 activation)	>30-fold selective over p38a

Signaling Pathway and Experimental Workflow Diagrams



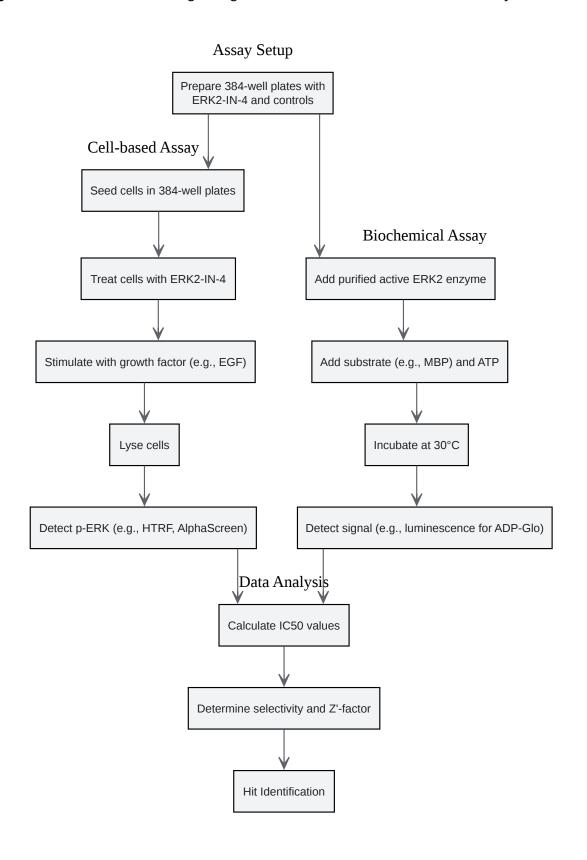
To visually represent the biological context and experimental procedures, the following diagrams have been generated using the Graphviz DOT language.





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Figure 1: The MAPK/ERK Signaling Cascade and the Point of Inhibition by ERK2-IN-4.





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